

Personal protective equipment for handling 2-Acetonaphthone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetonaphthone

Cat. No.: B1664037

[Get Quote](#)

Essential Safety and Handling Guide for 2-Acetonaphthone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Acetonaphthone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential hazards.

Chemical Identifier:

- Name: **2-Acetonaphthone**
- Synonyms: 2'-Acetonaphthone, β -Acetonaphthone, Methyl 2-naphthyl ketone[1]
- CAS Number: 93-08-3[2]

Hazard Summary and Personal Protective Equipment (PPE)

2-Acetonaphthone is harmful if swallowed and causes skin, eye, and respiratory tract irritation[1][3]. It is also toxic to aquatic life with long-lasting effects[4][5]. Adherence to proper PPE is mandatory to minimize exposure.

PPE Category	Required Equipment	Specifications and Standards
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Chemical-resistant gloves (Nitrile rubber recommended) and a lab coat or protective clothing.	Select gloves based on breakthrough time and thickness for the specific laboratory conditions.[4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when engineering controls are insufficient, or if irritation is experienced. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[1][6]

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls:

- Always handle **2-Acetonaphthone** in a well-ventilated area.[7]
- Use a chemical fume hood or other local exhaust ventilation to control airborne levels.[1]
- Ensure an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[1][6]

2. Safe Handling Practices:

- Avoid contact with eyes, skin, and clothing.[1]
- Do not breathe dust or vapors.[1][7]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1][8]

- Remove and wash contaminated clothing before reuse.[1]

3. Storage:

- Keep containers tightly closed.[1]
- Store in a cool, dry, and well-ventilated area.[1][4]
- Store away from incompatible substances such as strong oxidizing agents, strong bases, and strong reducing agents.[4][6]

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[1][4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[1]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1]

Disposal Plan

1. Waste Collection:

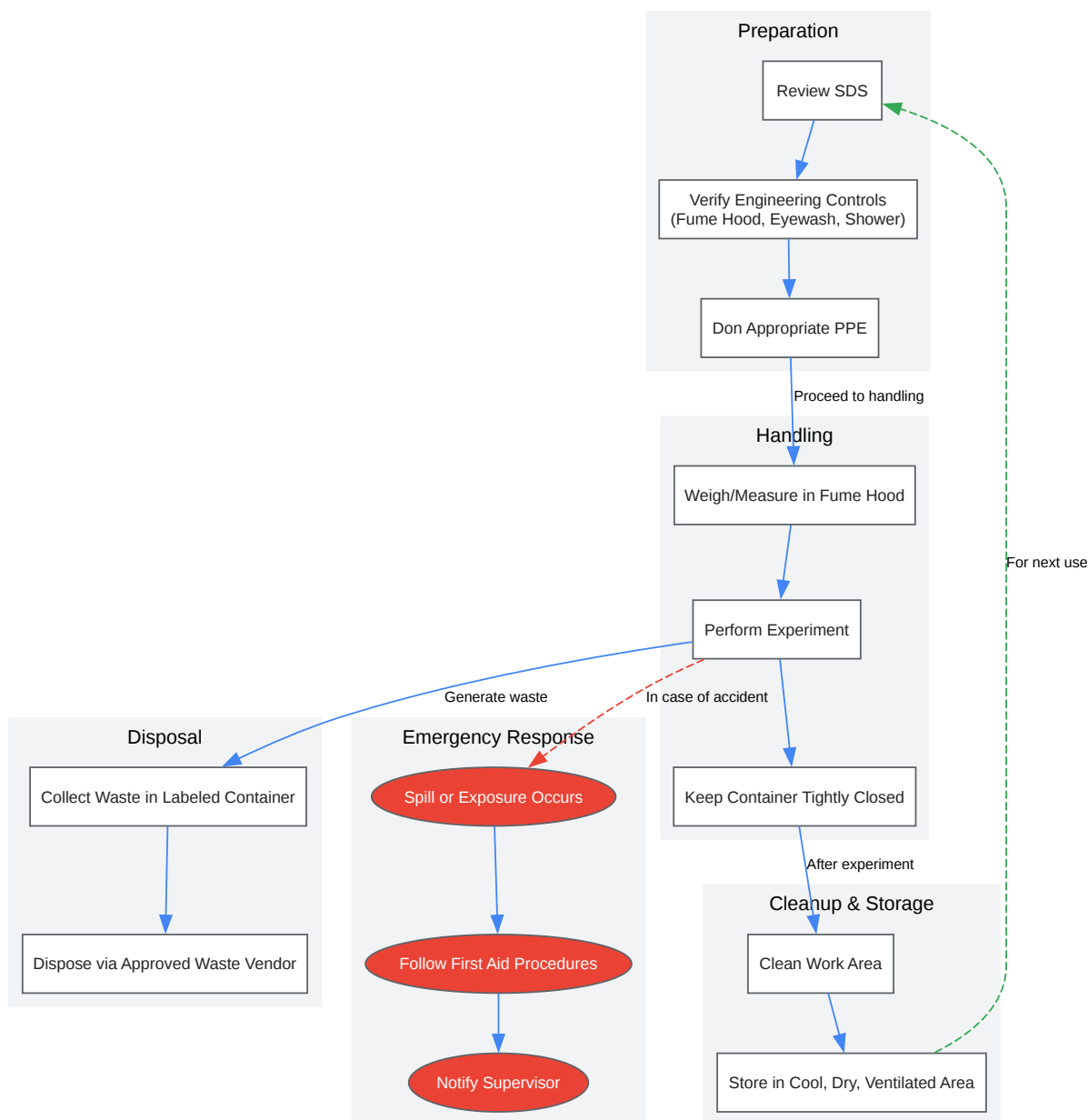
- Collect waste **2-Acetonaphthone** and any contaminated materials in a suitable, labeled, and closed container.[\[1\]](#)

2. Disposal Method:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Do not dispose of down the drain or in regular trash to prevent environmental contamination.
[\[7\]](#)
- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[\[9\]](#)

Workflow for Safe Handling of 2-Acetonaphthone

Workflow for Safe Handling of 2-Acetonaphthone

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **2-Acetonaphthone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. 2-Acetonaphthone 0.99 2-Acetylnaphthalene [sigmaaldrich.com]
- 3. synerzine.com [synerzine.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. 2-Acetylnaphthalene|MSDS [dcchemicals.com]
- 6. orgchemboulder.com [orgchemboulder.com]
- 7. 2-Acetonaphthone Manufacturing and Export [anethole-dragosantol.com]
- 8. sdfine.com [sdfine.com]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Acetonaphthone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664037#personal-protective-equipment-for-handling-2-acetonaphthone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com